

# Cross-validation of Carprazidil's effects in different animal species

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## Compound of Interest

Compound Name: **Carprazidil**  
Cat. No.: **B1221686**

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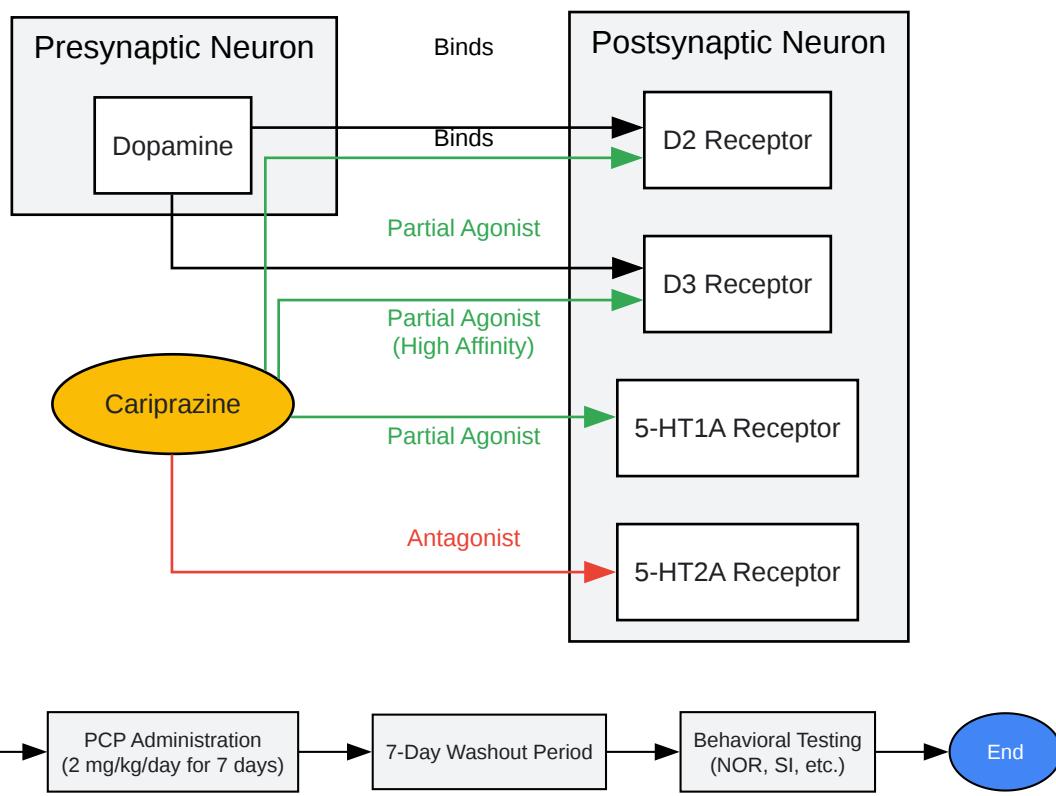
## A Comparative Guide to the Preclinical Profile of Cariprazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the preclinical effects of cariprazine, an atypical antipsychotic, across various animal species. The document focuses on its efficacy in models of psychiatric disorders, its pharmacological profile, and a direct comparison with the established antipsychotic, risperidone. All quantitative data is presented in structured tables, and detailed experimental methodologies for key studies are provided.

## Mechanism of Action

Cariprazine's therapeutic effects are thought to be mediated through a combination of partial agonist activity at central dopamine D2 and serotonin 5-HT1A receptors, and antagonist activity at serotonin 5-HT2A receptors.<sup>[1]</sup> It exhibits a high affinity for the dopamine D3 receptor, which is believed to contribute to its efficacy against negative and cognitive symptoms of schizophrenia.<sup>[1][2]</sup>



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## References

- 1. Preclinical pharmacodynamic and pharmacokinetic characterization of the major metabolites of cariprazine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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